

# Application Note: Mass Spectrometry Fragmentation Analysis of Carvone Epoxide

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## Compound of Interest

Compound Name: Carvone Epoxide

CAS No.: 36616-60-1

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## Abstract

This document provides a detailed analysis of the expected mass spectrometry fragmentation pattern of **carvone epoxide**. As a derivative of the naturally occurring monoterpene carvone, **carvone epoxide** and its isomers are of significant interest in synthetic chemistry, drug discovery, and toxicology. Understanding its fragmentation behavior under mass spectrometry is crucial for its identification and structural elucidation in complex matrices. This application note outlines the predicted fragmentation pathways of **carvone epoxide** under electron ionization (EI) and presents a general protocol for its analysis using Gas Chromatography-Mass Spectrometry (GC-MS).

## Introduction

Carvone, a major constituent of the essential oils of spearmint and caraway, is a widely used compound in the food, fragrance, and pharmaceutical industries. Its epoxide derivative, **carvone epoxide**, is a valuable synthetic intermediate and a potential metabolite of carvone. The structural characterization of **carvone epoxide** is essential for metabolism studies, quality

control, and synthetic chemistry applications. Electron ionization mass spectrometry (EI-MS) is a powerful analytical technique for this purpose, providing reproducible fragmentation patterns that serve as a molecular fingerprint. The presence of a ketone functional group and an epoxide ring within a cyclic terpene framework suggests several predictable fragmentation pathways, including alpha-cleavage and epoxide ring-opening reactions.

## Predicted Electron Ionization (EI) Fragmentation Pattern

Upon electron ionization, **carvone epoxide** (Molecular Weight: 166.22 g/mol ) is expected to form a molecular ion ( $[M]^{•+}$ ) at  $m/z$  166, which may be of variable intensity. The subsequent fragmentation is anticipated to be directed by the functionalities present, primarily the ketone and the epoxide ring.

The primary fragmentation pathways are predicted to be:

- **Alpha-Cleavage adjacent to the carbonyl group:** This is a characteristic fragmentation for ketones.<sup>[1][2][3][4][5][6][7]</sup> Cleavage of the bond between the carbonyl carbon and the adjacent ring carbons can lead to the formation of stable acylium ions.
- **Epoxide Ring Opening and Cleavage:** The strained epoxide ring is prone to cleavage upon ionization.<sup>[8][9][10][11][12]</sup> This can involve the breaking of a C-C or a C-O bond within the three-membered ring, leading to a variety of fragment ions.
- **Loss of Small Neutral Molecules:** The initial fragments can undergo further fragmentation through the loss of small, stable neutral molecules such as CO, H<sub>2</sub>O, and small hydrocarbon radicals.

Based on these principles, a plausible fragmentation pathway for **carvone epoxide** is proposed, leading to the formation of key diagnostic ions.

## Experimental Protocol: GC-MS Analysis of Carvone Epoxide

This protocol provides a general method for the analysis of **carvone epoxide**. Optimization of these parameters may be necessary depending on the specific instrumentation and sample

matrix.

## 1. Sample Preparation

- Dissolve the **carvone epoxide** standard or sample extract in a suitable volatile solvent (e.g., dichloromethane, ethyl acetate) to a final concentration of approximately 10-100 µg/mL.
- If necessary, perform a derivatization step, although it is generally not required for GC-MS analysis of this compound.
- Filter the sample through a 0.22 µm syringe filter to remove any particulate matter.

## 2. GC-MS Instrumentation and Parameters

- Gas Chromatograph: Agilent 7890B or equivalent.
- Mass Spectrometer: Agilent 5977A or equivalent single quadrupole mass spectrometer.
- GC Column: A mid-polarity column such as a DB-5ms or HP-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) is recommended.
- Injection Volume: 1 µL.
- Injector Temperature: 250 °C.
- Injection Mode: Splitless or split (e.g., 20:1 split ratio) depending on sample concentration.
- Oven Temperature Program:
  - Initial temperature: 60 °C, hold for 2 minutes.
  - Ramp: Increase to 280 °C at a rate of 10 °C/min.
  - Final hold: Hold at 280 °C for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- MS Ion Source Temperature: 230 °C.

- MS Quadrupole Temperature: 150 °C.
- Ionization Mode: Electron Ionization (EI).
- Electron Energy: 70 eV.
- Mass Range: m/z 40-300.
- Scan Speed: 1000 amu/s.

### 3. Data Analysis

- Identify the peak corresponding to **carvone epoxide** based on its retention time.
- Extract the mass spectrum for the identified peak.
- Compare the obtained mass spectrum with a reference spectrum if available.
- Interpret the fragmentation pattern to confirm the structure of **carvone epoxide** based on the predicted fragmentation pathways and characteristic ions.

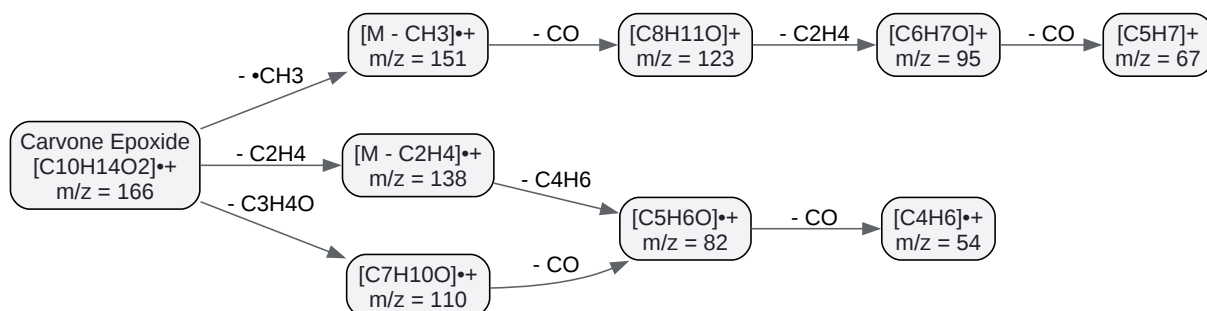
## Data Presentation: Predicted Mass Fragments of Carvone Epoxide

The following table summarizes the predicted major fragment ions for **carvone epoxide** upon electron ionization.

| m/z | Proposed Structure/Formula                          | Fragmentation Pathway                                                           |
|-----|-----------------------------------------------------|---------------------------------------------------------------------------------|
| 166 | $[\text{C}_{10}\text{H}_{14}\text{O}_2]^{\bullet+}$ | Molecular Ion                                                                   |
| 151 | $[\text{C}_9\text{H}_{11}\text{O}_2]^+$             | Loss of a methyl radical ( $\bullet\text{CH}_3$ )                               |
| 138 | $[\text{C}_8\text{H}_{10}\text{O}_2]^{\bullet+}$    | Loss of ethylene ( $\text{C}_2\text{H}_4$ ) via retro-Diels-Alder-type reaction |
| 123 | $[\text{C}_8\text{H}_{11}\text{O}]^+$               | Loss of $\bullet\text{CH}_3$ and CO                                             |
| 110 | $[\text{C}_7\text{H}_{10}\text{O}]^{\bullet+}$      | Loss of isopropenyl group followed by rearrangement                             |
| 95  | $[\text{C}_6\text{H}_7\text{O}]^+$                  | Further fragmentation of m/z 123 or 110                                         |
| 82  | $[\text{C}_5\text{H}_6\text{O}]^{\bullet+}$         | Retro-Diels-Alder fragmentation of the cyclohexenone ring[13]                   |
| 67  | $[\text{C}_5\text{H}_7]^+$                          | Loss of CO from m/z 95                                                          |
| 54  | $[\text{C}_4\text{H}_6]^{\bullet+}$                 | Product of retro-Diels-Alder fragmentation[13]                                  |

## Visualization of Fragmentation Pathway

The following diagram illustrates the proposed major fragmentation pathways for **carvone epoxide**.



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## References

- 1. Video: Mass Spectrometry: Aldehyde and Ketone Fragmentation [[jove.com](https://www.jove.com)]
- 2. [fiveable.me](https://fiveable.me) [[fiveable.me](https://fiveable.me)]
- 3. Alpha (α) Cleavage - Chemistry Steps [[chemistrysteps.com](https://www.chemistrysteps.com)]
- 4. GCMS Section 6.11.2 [[people.whitman.edu](https://people.whitman.edu)]
- 5. [archive.nptel.ac.in](https://archive.nptel.ac.in) [[archive.nptel.ac.in](https://archive.nptel.ac.in)]
- 6. [m.youtube.com](https://m.youtube.com) [[m.youtube.com](https://m.youtube.com)]
- 7. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 8. [ntrs.nasa.gov](https://ntrs.nasa.gov) [[ntrs.nasa.gov](https://ntrs.nasa.gov)]
- 9. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 10. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 11. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 12. MS Fragmentation | OpenOChem Learn [[learn.openochem.org](https://learn.openochem.org)]

- [13. researchgate.net \[researchgate.net\]](#)
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